

An In-depth Technical Guide to Aphidicolin 17-acetate: Properties, Protocols, and Pathways

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Compound of Interest

Compound Name: *Aphidicolin 17-acetate*

Cat. No.: *B1409843*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Aphidicolin 17-acetate is a derivative of the tetracyclic diterpenoid aphidicolin, a potent and specific inhibitor of B-family DNA polymerases. This technical guide provides a comprehensive overview of the physical and chemical properties of **Aphidicolin 17-acetate**, alongside detailed experimental protocols for their determination. Furthermore, it elucidates the key signaling pathways affected by this compound, offering valuable insights for researchers in cell biology and drug development.

Physical and Chemical Properties

The physical and chemical characteristics of **Aphidicolin 17-acetate** are crucial for its application in experimental settings. The following tables summarize the key quantitative data for both **Aphidicolin 17-acetate** and its parent compound, Aphidicolin.

Table 1: Physical and Chemical Properties of **Aphidicolin 17-acetate**

Property	Value
Molecular Formula	C ₂₂ H ₃₆ O ₅
Molecular Weight	380.52 g/mol
CAS Number	51103-57-2[1]
Melting Point	Not explicitly available. Expected to be similar to Aphidicolin.
Solubility	Expected to have similar solubility to Aphidicolin in organic solvents.
Appearance	Solid

Table 2: Physical and Chemical Properties of Aphidicolin

Property	Value
Molecular Formula	C ₂₀ H ₃₄ O ₄ [2][3][4]
Molecular Weight	338.48 g/mol [5]
Melting Point	227-233 °C
Solubility	Soluble in DMSO (to 25 mM)[3][5], methanol, and ethanol. Poorly soluble in water.
Appearance	Solid[3]
Storage	Store at -20°C[5]

Experimental Protocols

This section details the methodologies for determining the key physical and chemical properties of **Aphidicolin 17-acetate**.

Determination of Melting Point

Objective: To determine the temperature range over which **Aphidicolin 17-acetate** transitions from a solid to a liquid state.

Materials:

- Melting point apparatus
- Capillary tubes
- **Aphidicolin 17-acetate** sample
- Spatula
- Mortar and pestle

Procedure:

- A small sample of **Aphidicolin 17-acetate** is finely ground using a mortar and pestle.
- The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of a melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded. This range represents the melting point of the substance.

Determination of Solubility

Objective: To determine the solubility of **Aphidicolin 17-acetate** in various solvents.

Materials:

- **Aphidicolin 17-acetate** sample
- A selection of solvents (e.g., DMSO, ethanol, water)
- Vials or test tubes

- Vortex mixer
- Analytical balance
- Spectrophotometer (optional, for quantitative analysis)

Procedure:

- A known mass of **Aphidicolin 17-acetate** is added to a specific volume of a chosen solvent in a vial.
- The mixture is agitated using a vortex mixer for a set period to facilitate dissolution.
- The solution is allowed to stand to observe if any solid material remains undissolved.
- If the solid dissolves completely, more solute is added incrementally until saturation is reached (i.e., solid material remains after thorough mixing).
- For quantitative analysis, the saturated solution is filtered to remove undissolved solid, and the concentration of the dissolved solute is determined using a suitable analytical technique, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).

High-Performance Liquid Chromatography (HPLC) for Purity Analysis

Objective: To assess the purity of an **Aphidicolin 17-acetate** sample.

Materials:

- HPLC system with a UV detector
- C18 reversed-phase column
- **Aphidicolin 17-acetate** sample
- HPLC-grade solvents (e.g., acetonitrile, water)
- Syringe filters

Procedure:

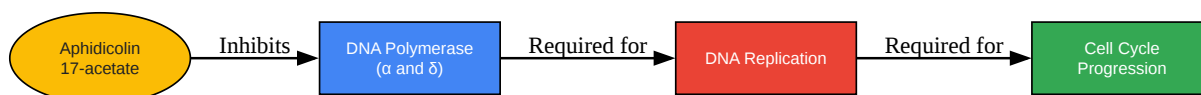
- A standard solution of **Aphidicolin 17-acetate** of known concentration is prepared in a suitable solvent.
- A sample solution of the **Aphidicolin 17-acetate** to be tested is also prepared.
- The mobile phase, a mixture of organic solvent (e.g., acetonitrile) and water, is prepared and degassed.
- The HPLC system is equilibrated with the mobile phase.
- The standard and sample solutions are injected into the HPLC system.
- The chromatograms are recorded, and the retention time and peak area of **Aphidicolin 17-acetate** are determined.
- The purity of the sample is calculated by comparing the area of the main peak to the total area of all peaks in the chromatogram.

Biological Activity and Signaling Pathways

Aphidicolin and its derivatives, including **Aphidicolin 17-acetate**, are well-established inhibitors of eukaryotic DNA polymerase α and δ . This inhibition leads to the arrest of the cell cycle at the G1/S transition phase.

Mechanism of Action: DNA Polymerase Inhibition

Aphidicolin 17-acetate, like its parent compound, exerts its biological effects by directly inhibiting DNA polymerase. This action blocks the synthesis of new DNA, a critical step for cell division.

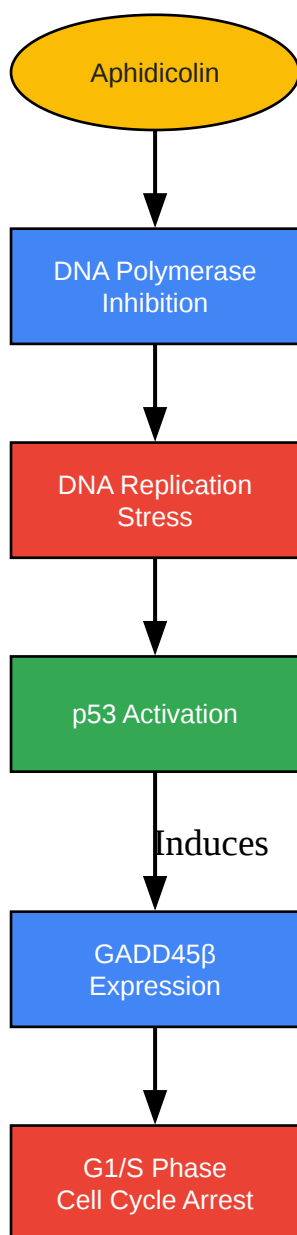


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Figure 1. Mechanism of action of **Aphidicolin 17-acetate**.

Signaling Pathway: Cell Cycle Arrest via p53-GADD45 β

The inhibition of DNA replication by Aphidicolin triggers a cellular stress response that can lead to the activation of the p53 tumor suppressor protein. Activated p53 can then induce the expression of downstream targets such as GADD45 β (Growth Arrest and DNA-Damage-inducible, beta), which plays a role in cell cycle arrest.

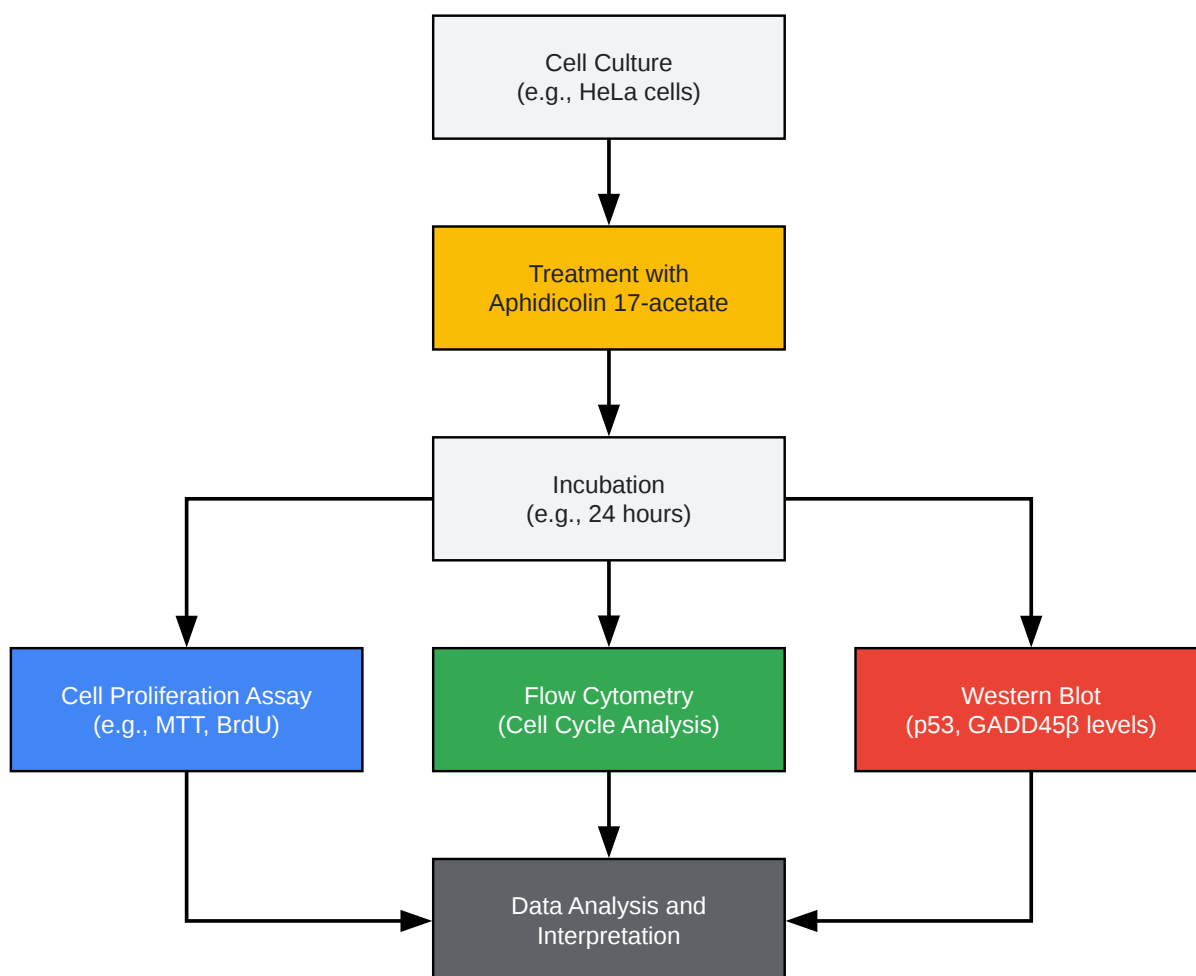


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Figure 2. Aphidicolin-induced cell cycle arrest pathway.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for investigating the effects of **Aphidicolin 17-acetate** on cell proliferation.



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Figure 3. Workflow for cell proliferation studies.

Conclusion

Aphidicolin 17-acetate is a valuable tool for researchers studying DNA replication and cell cycle control. Its specific mechanism of action and well-defined effects on cellular pathways make it a reliable agent for synchronizing cell cultures and investigating the cellular response to DNA replication stress. This guide provides the essential information and methodologies required for the effective use of **Aphidicolin 17-acetate** in a research setting.

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References

- 1. chem.ucalgary.ca [chem.ucalgary.ca]
- 2. vet.mu.edu.iq [vet.mu.edu.iq]
- 3. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 4. pennwest.edu [pennwest.edu]
- 5. employees.oneonta.edu [employees.oneonta.edu]
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